

Technical Guide: Isotopic Purity and Stability of $^{13}\text{C},\text{d}2$ -Hydrochlorothiazide

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Compound of Interest

Compound Name: $^{13}\text{C},\text{d}2$ -hydrochlorothiazide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the isotopic purity and stability of $^{13}\text{C},\text{d}2$ -hydrochlorothiazide. The information herein is intended to assist researchers and drug development professionals in the accurate use and assessment of this stable isotope-labeled compound in their studies.

Introduction

$^{13}\text{C},\text{d}2$ -Hydrochlorothiazide is a stable isotope-labeled version of hydrochlorothiazide, a widely used thiazide diuretic. The incorporation of one carbon-13 atom and two deuterium atoms introduces a mass shift, making it an ideal internal standard for quantitative bioanalytical assays, such as those employing liquid chromatography-mass spectrometry (LC-MS). The accuracy and reliability of such assays are critically dependent on the isotopic purity and stability of the labeled standard. This guide details the key parameters of $^{13}\text{C},\text{d}2$ -hydrochlorothiazide, outlines experimental protocols for its characterization, and provides data on its stability under various stress conditions.

Isotopic and Chemical Purity

The utility of $^{13}\text{C},\text{d}2$ -hydrochlorothiazide as an internal standard is directly related to its isotopic enrichment and chemical purity. High isotopic enrichment minimizes signal overlap with the unlabeled analyte, while high chemical purity ensures that the standard itself does not introduce interfering substances.

Data Presentation: Isotopic and Chemical Purity Specifications

Parameter	Specification	Source
Isotopic Purity (13C)	≥ 98% atom % 13C	[BOC Sciences]
Isotopic Purity (d2)	≥ 98% atom % D	[BOC Sciences]
Chemical Purity	>95% (HPLC)	[LGC Standards, BOC Sciences]
Chemical Purity (in a specific study)	99.29%	[Shah, et al., 2012]

Experimental Protocols for Purity Assessment

Accurate determination of isotopic and chemical purity is essential. The following are detailed methodologies for the characterization of **13C,d2-hydrochlorothiazide**.

Isotopic Purity Determination by Mass Spectrometry

High-resolution mass spectrometry (HRMS) and tandem mass spectrometry (LC-MS/MS) are powerful techniques for assessing isotopic enrichment.

Experimental Protocol: LC-MS/MS for Isotopic Purity

- Instrumentation: A high-performance liquid chromatography (HPLC) system coupled to a triple quadrupole mass spectrometer.
- Chromatographic Conditions:
 - Column: A reversed-phase C18 column (e.g., Hypersil Gold C18, 50 mm × 3.0 mm, 5 µm) is commonly used.[\[1\]](#)
 - Mobile Phase: A gradient or isocratic mixture of acetonitrile and an aqueous buffer (e.g., 4.0 mM ammonium formate, pH 4.0).[\[1\]](#)
 - Flow Rate: Typically in the range of 0.4-0.8 mL/min.

- Injection Volume: 5-10 μ L.
- Column Temperature: Ambient or controlled (e.g., 40 °C).
- Mass Spectrometry Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), typically in negative mode for hydrochlorothiazide.[\[1\]](#)
 - Multiple Reaction Monitoring (MRM) Transitions:
 - **¹³C,^{d2}-Hydrochlorothiazide**: Precursor ion (m/z) 299.0 → Product ion (m/z) 205.9.[\[1\]](#)
 - Unlabeled Hydrochlorothiazide: Precursor ion (m/z) 296.0 → Product ion (m/z) 204.9.[\[1\]](#)
 - Data Analysis: The isotopic purity is determined by comparing the peak area of the labeled compound to any observed signal at the transition of the unlabeled compound. The relative abundance of the M+1, M+2, etc. ions can also be analyzed to confirm the isotopic distribution.

Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is used to confirm the position of the isotopic labels and the overall structure of the molecule.

Experimental Protocol: NMR for Structural Confirmation

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Sample Preparation: Dissolve the **¹³C,^{d2}-hydrochlorothiazide** in a suitable deuterated solvent (e.g., DMSO- d_6).
- Spectra to Acquire:
 - ¹H NMR: To confirm the overall proton environment and the absence of signals at the deuterated positions.

- ^{13}C NMR: To identify the position of the carbon-13 label.
- 2D NMR (e.g., HSQC, HMBC): To confirm the connectivity of the atoms and the precise location of the labels.
- Data Analysis: Comparison of the acquired spectra with those of an unlabeled hydrochlorothiazide standard will confirm the isotopic labeling pattern.

Stability of Hydrochlorothiazide

While specific stability data for **$^{13}\text{C},\text{d}2$ -hydrochlorothiazide** is not extensively published, forced degradation studies on the parent compound, hydrochlorothiazide, provide valuable insights into its stability profile under various stress conditions. The isotopic labeling is not expected to significantly alter the chemical stability of the molecule.

Data Presentation: Forced Degradation of Hydrochlorothiazide

Stress Condition	Reagent/Condition	Duration	Temperature	Degradation (%)	Source
Acidic Hydrolysis	0.1N HCl	4 hours	60 °C	8.98%	[Patel, et al., 2012]
Alkaline Hydrolysis	0.1N NaOH	4 hours	60 °C	4.39%	[Patel, et al., 2012]
Oxidative Degradation	3% H_2O_2	4 hours	60 °C	36.13%	[Patel, et al., 2012]
Thermal Degradation	Dry Heat	48 hours	60 °C	14.21%	[Patel, et al., 2012]
Photolytic Degradation	UV Light	48 hours	Ambient	13.48%	[Patel, et al., 2012]

These studies indicate that hydrochlorothiazide is most susceptible to oxidative degradation and shows some degradation under thermal, photolytic, acidic, and alkaline conditions.

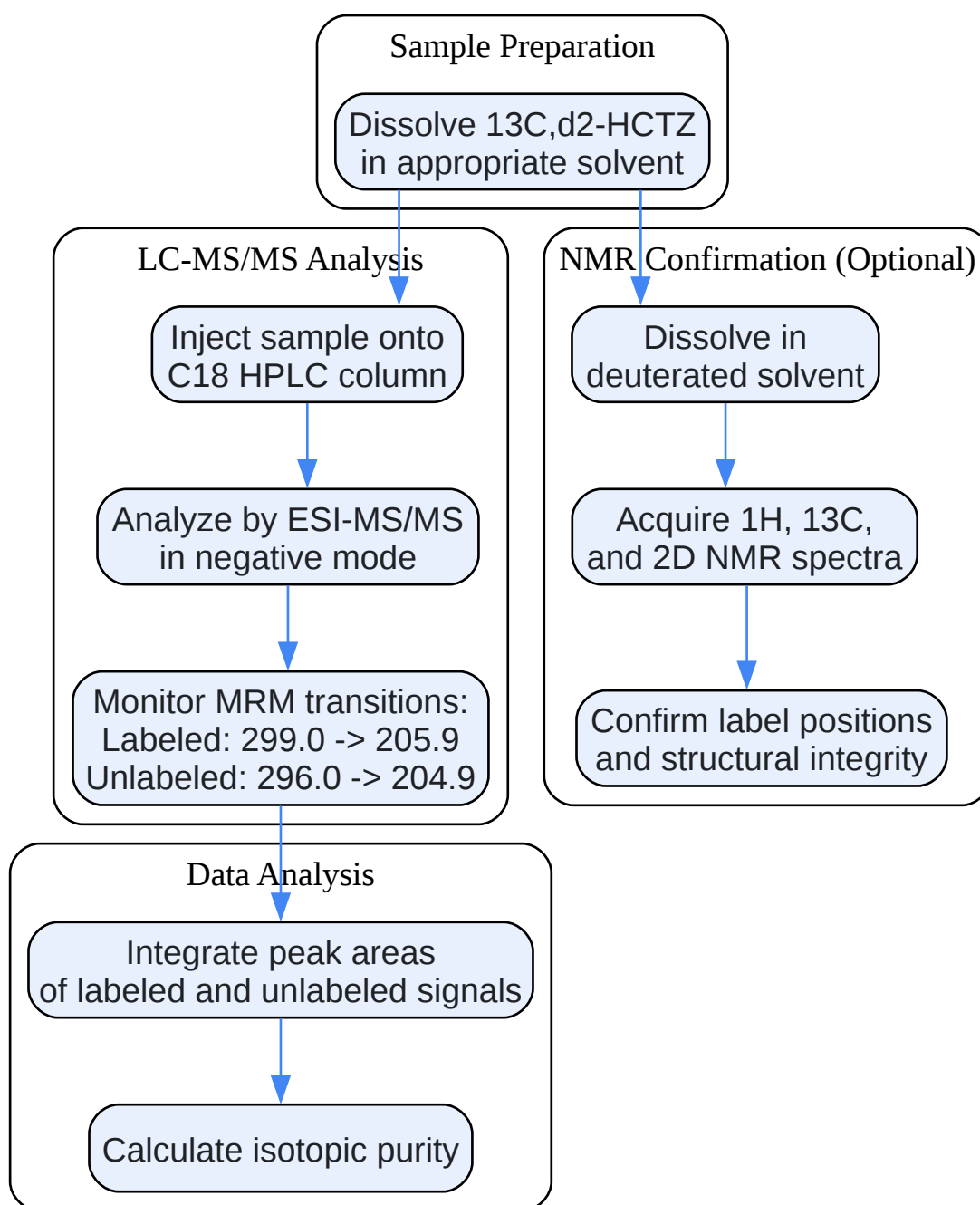
Recommended Storage and Handling

Based on the available stability data, the following storage and handling procedures are recommended for **¹³C,^{d2}-hydrochlorothiazide** to ensure its long-term integrity:

- Storage Temperature: Store at -20°C for long-term storage.
- Light: Protect from light. Store in an amber vial or a light-impermeable container.
- Moisture: Store in a desiccated environment to prevent hydrolysis.
- Handling: Allow the compound to warm to room temperature before opening to prevent condensation. Use appropriate personal protective equipment.

Visualizations

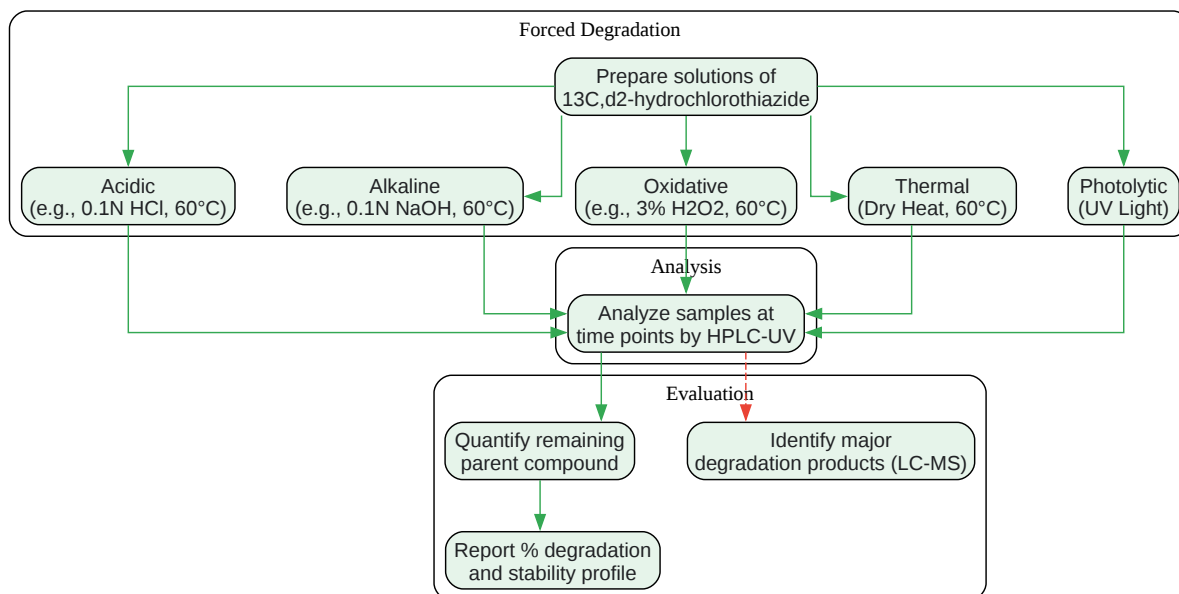
Isotopic Purity Analysis Workflow



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Caption: Workflow for determining the isotopic purity of $^{13}\text{C},\text{d}2$ -hydrochlorothiazide.

Stability Assessment Workflow



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Caption: Workflow for assessing the stability of $^{13}\text{C},\text{d}_2$ -hydrochlorothiazide.

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References

- 1. scilit.com [scilit.com]
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